

In-Depth Technical Guide: Tert-butyl 3-iodopiperidine-1-carboxylate

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Compound of Interest

Compound Name: *Tert-butyl 3-iodopiperidine-1-carboxylate*

Cat. No.: *B113092*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and experimental protocols for **tert-butyl 3-iodopiperidine-1-carboxylate**, a key building block in modern medicinal chemistry.

Chemical Properties

Tert-butyl 3-iodopiperidine-1-carboxylate, also known as N-Boc-3-iodopiperidine, is a heterocyclic compound widely utilized as a versatile intermediate in organic synthesis. The presence of the bulky tert-butoxycarbonyl (Boc) protecting group on the nitrogen atom enhances the compound's stability and solubility in organic solvents, making it amenable to a variety of reaction conditions. The iodine atom at the 3-position of the piperidine ring serves as a useful handle for introducing further molecular complexity through various coupling and substitution reactions.

Structural Information

Identifier	Value
IUPAC Name	tert-butyl 3-iodopiperidine-1-carboxylate
CAS Number	850761-36-3 [1]
Molecular Formula	C ₁₀ H ₁₈ INO ₂ [1]
Molecular Weight	311.16 g/mol [1]
Canonical SMILES	CC(C)(C)OC(=O)N1CCCC(C1)I
InChI Key	Not available

Physicochemical Properties

A summary of the available quantitative data for **tert-butyl 3-iodopiperidine-1-carboxylate** is presented below. It is important to note that while data for the related 4-iodo isomer is more abundant, the following table pertains specifically to the 3-iodo isomer.

Property	Value	Source
Melting Point	63-67 °C	--INVALID-LINK-- [2]
Boiling Point	Data not available	
Density	Data not available	

Stereochemistry

Tert-butyl 3-iodopiperidine-1-carboxylate possesses a chiral center at the 3-position of the piperidine ring. Consequently, it can exist as two enantiomers, (R)- and (S)-**tert-butyl 3-iodopiperidine-1-carboxylate**. The stereochemistry of this building block is often crucial in the synthesis of chiral drug molecules, where only one enantiomer exhibits the desired pharmacological activity.

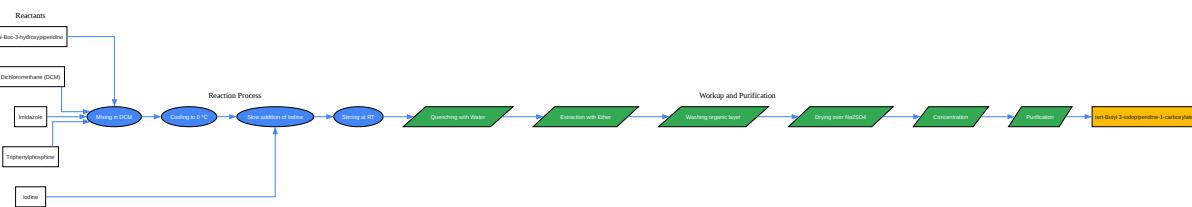
Enantiomer	CAS Number
(R)-tert-butyl 3-iodopiperidine-1-carboxylate	1354010-37-9 [3]
(S)-tert-butyl 3-iodopiperidine-1-carboxylate	Not available

Synthesis and Experimental Protocols

The primary synthetic route to **tert-butyl 3-iodopiperidine-1-carboxylate** involves the iodination of its corresponding hydroxyl precursor, **tert-butyl 3-hydroxypiperidine-1-carboxylate**. While specific, detailed protocols for the 3-iodo isomer are not readily available in peer-reviewed literature, the synthesis is analogous to the well-documented preparation of the 4-iodo isomer. The following is a generalized experimental protocol based on this analogy.

General Synthesis of N-Boc-3-iodopiperidine

This procedure outlines the conversion of N-Boc-3-hydroxypiperidine to N-Boc-3-iodopiperidine.



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References

- 1. rsc.org [rsc.org]
- 2. CAS 1354010-37-9 | tert-butyl (3R)-3-iodopiperidine-1-carboxylate - Synblock [synblock.com]
- 3. 1354010-37-9|(R)-tert-Butyl 3-iodopiperidine-1-carboxylate|BLD Pharm [bldpharm.com]

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